

High-throughput screening assays using (4-(5-Chlorothiophen-2-yl)phenyl)methanamine

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Compound of Interest

Compound Name: (4-(5-Chlorothiophen-2-yl)phenyl)methanamine

CAS No.: 1212058-06-4

Cat. No.: B11881629

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Application Note: High-Throughput Screening & Fragment Validation Targeting Factor Xa Using (4-(5-Chlorothiophen-2-yl)phenyl)methanamine

Abstract & Introduction

This application note details the methodological framework for utilizing **(4-(5-Chlorothiophen-2-yl)phenyl)methanamine** (herein referred to as CTP-MA) in High-Throughput Screening (HTS) and Fragment-Based Drug Discovery (FBDD) campaigns.

CTP-MA represents the critical S1-binding pharmacophore of Rivaroxaban, a direct Factor Xa (FXa) inhibitor. While Rivaroxaban exhibits nanomolar affinity, the CTP-MA fragment isolates the chlorothiophene-phenyl interaction with the S1 specificity pocket (Tyr228/Asp189). This makes CTP-MA an ideal reference fragment for validating S1-targeted libraries or as a competitive probe in displacement assays.

This guide provides two validated protocols:

- Biochemical HTS: A fluorogenic enzymatic inhibition assay to determine IC50.

- Biophysical Validation: Surface Plasmon Resonance (SPR) to determine binding kinetics (, ,).

Molecule Profile & Handling[1]

Property	Specification
Compound Name	(4-(5-Chlorothiophen-2-yl)phenyl)methanamine
Abbreviation	CTP-MA
CAS No.	133051-76-4 (Free base) / 1211595-92-4 (HCl salt)
Molecular Weight	~223.72 Da (Free base)
Target	Coagulation Factor Xa (S1 Pocket)
Solubility	Soluble in DMSO (>50 mM); Aqueous solubility improves with HCl salt form.
Storage	-20°C, desiccated, protected from light.

Handling Precaution: CTP-MA is a primary amine. Avoid aldehydes and ketones in assay buffers to prevent Schiff base formation. Prepare fresh DMSO stocks (10 mM) weekly to prevent oxidation of the thiophene ring.

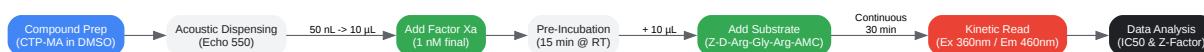
Application A: Fluorogenic Factor Xa Inhibition Assay (HTS)

Principle: This assay utilizes a synthetic peptide substrate labeled with a fluorophore (AMC or AFC). Factor Xa cleaves the substrate, releasing the fluorophore.[1] CTP-MA acts as a competitive inhibitor, binding to the active site and reducing fluorescence intensity.

Mechanism of Action:

- Enzyme: Human Factor Xa.
- Substrate: Z-D-Arg-Gly-Arg-AMC (fluorogenic).
- Inhibitor: CTP-MA (competes for the S1 pocket).

HTS Workflow Diagram



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Caption: Figure 1. Automated workflow for fluorogenic Factor Xa screening using acoustic dispensing.

Detailed Protocol

Materials:

- Assay Buffer: 50 mM Tris-HCl (pH 7.4), 150 mM NaCl, 0.1% PEG-8000 (prevents sticky compounds), 1 mM CaCl₂.
- Enzyme: Human Factor Xa (0.5 nM final concentration).
- Substrate: Z-D-Arg-Gly-Arg-AMC (50 µM final;
approx 100 µM).
- Plate: 384-well low-volume black round-bottom (Corning 4514).

Step-by-Step Procedure:

- Compound Preparation:
 - Prepare a 10 mM stock of CTP-MA in 100% DMSO.

- Perform a 1:3 serial dilution (10 points) to generate a dose-response curve (Top conc: 100 μ M).
- Dispensing (T=0 min):
 - Dispense 50 nL of CTP-MA or DMSO control into dry wells using an acoustic handler (e.g., Labcyte Echo).
 - Control High: DMSO only (0% Inhibition).
 - Control Low: 1 μ M Rivaroxaban (100% Inhibition).
- Enzyme Addition (T=5 min):
 - Dilute Factor Xa to 1 nM in Assay Buffer.
 - Dispense 10 μ L of Enzyme solution to all wells.
 - Centrifuge plate (1000 rpm, 1 min).
 - Incubate for 15 minutes at Room Temperature (RT) to allow CTP-MA to reach equilibrium with the S1 pocket.
- Substrate Initiation (T=20 min):
 - Dilute Substrate to 100 μ M in Assay Buffer.
 - Dispense 10 μ L of Substrate solution to all wells (Final Vol = 20 μ L).
- Detection:
 - Immediately transfer to plate reader (e.g., EnVision or PHERAstar).
 - Mode: Kinetic Fluorescence.
 - Settings: Ex 360 nm / Em 460 nm.
 - Duration: Read every 60 seconds for 30 minutes.

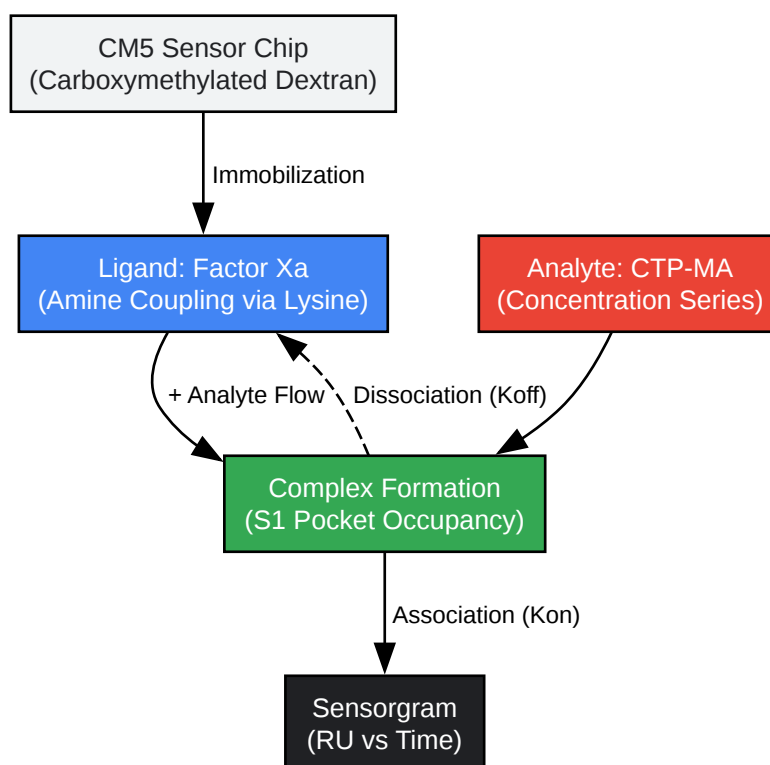
Data Analysis & Validation[3]

- Rate Calculation: Calculate the slope (RFU/min) of the linear portion of the curve.
- Normalization:
- Acceptance Criteria:
 - Z-Factor > 0.5.
 - CV% (DMSO controls) < 5%.
 - Expected IC₅₀ for CTP-MA: 1–10 μ M (Note: As a fragment, it is less potent than the full drug).

Application B: Surface Plasmon Resonance (SPR)

Principle: While enzymatic assays show inhibition, they do not prove direct binding. SPR is critical for fragments like CTP-MA to rule out aggregation-based false positives (promiscuous inhibition). CTP-MA is flowed over immobilized Factor Xa.

SPR Interaction Map



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Caption: Figure 2. SPR experimental design for determining binding kinetics of the CTP-MA fragment.

SPR Protocol (Biacore T200/8K)

Materials:

- Running Buffer: HBS-EP+ (10 mM HEPES, 150 mM NaCl, 3 mM EDTA, 0.05% P20, pH 7.4).
Crucial: Add 1% DMSO to match sample buffer.
- Chip: Series S Sensor Chip CM5.

Step-by-Step Procedure:

- Immobilization:
 - Activate flow cell 2 (FC2) with EDC/NHS (1:1).

- Inject Factor Xa (20 µg/mL in 10 mM Sodium Acetate pH 5.0) to reach a target density of ~2000 RU (high density required for low MW fragments).
- Block with Ethanolamine.
- Use FC1 as a reference (activated/blocked without protein).
- Solvent Correction:
 - Prepare DMSO calibration curve (0.5% to 1.5% DMSO) to correct for bulk refractive index changes.
- Single Cycle Kinetics (SCK):
 - Prepare CTP-MA in Running Buffer at 5 concentrations (e.g., 3.125, 6.25, 12.5, 25, 50 µM).
 - Inject sequentially (low to high) without regeneration in between.
 - Contact Time: 60s.
 - Dissociation Time: 120s.
 - Flow Rate: 30 µL/min.
- Analysis:
 - Fit data to a 1:1 Binding Model.
 - Assess "Square Wave" binding (typical for fragments with fast).
 - Calculate

using steady-state affinity fitting if kinetics are too fast.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
High Background (HTS)	Substrate degradation or light exposure.	Protect substrate from light; prepare fresh.
Low Z-Factor (<0.5)	Pipetting error or enzyme instability.	Use acoustic dispensing; add 0.01% BSA to buffer.
SPR: No Binding Signal	Ligand inactivation during coupling.	Use mild coupling conditions; check FXa activity on-chip by injecting a known binder (Rivaroxaban).
SPR: Sticky Binding	Non-specific hydrophobic interaction.	Increase P20 surfactant to 0.05% or 0.1%.
Compound Precipitation	High concentration in aqueous buffer.	Ensure final DMSO concentration is 1-2%; do not exceed solubility limit (check visually).

References

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Sources

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